Thermodynamic properties of 2-(Aminomethyl)hexan-1-ol

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Compound of Interest

Compound Name: *2-(Aminomethyl)hexan-1-ol*

Cat. No.: *B13563675*

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Thermodynamic Characterization of **2-(Aminomethyl)hexan-1-ol**: A Strategic Guide for Novel Solvents

Executive Summary

2-(Aminomethyl)hexan-1-ol (CAS: 152754-70-6) represents a distinct class of hindered

-amino alcohols. Structurally characterized by a six-carbon backbone with a primary amine and a primary hydroxyl group situated on adjacent carbons (C2 and C1, respectively), this molecule offers unique thermodynamic behaviors driven by intramolecular hydrogen bonding and steric hindrance.

While widely recognized as a synthesis intermediate, its potential as a solvent for acid gas treatment (CO

capture) or as a ligand in metal extraction remains an area of active research. This guide provides a rigorous framework for determining its thermodynamic properties, combining theoretical estimations with high-precision experimental protocols. It is designed for researchers who need to validate this compound's efficacy in industrial applications.

Part 1: Molecular Identity & Predicted Properties

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Before initiating experimental workflows, it is critical to establish a baseline of predicted properties using Group Contribution Methods (GCM) and structural homology with known compounds like 2-amino-2-ethyl-1,3-propanediol (AEPD) and 2-amino-2-methyl-1-propanol (AMP).

Structural Analysis

- IUPAC Name: **2-(Aminomethyl)hexan-1-ol**[1][2]
- Molecular Formula: C

  H

  NO
- Molecular Weight: 131.22 g/mol
- Key Structural Feature: The

  -amino alcohol motif allows for the formation of a stable 5-membered intramolecular hydrogen bond ring, significantly influencing volatility and basicity.

Predicted Thermodynamic Parameters

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Property	Predicted Value (Est.)	Method / Homolog Reference	Relevance
Boiling Point ( )	225°C – 235°C	Joback Method / 6-amino-1-hexanol (C)	Determines solvent loss/volatility.
Density ( )	0.91 – 0.94 g/cm	Group Contribution / 2-ethyl-1-hexanol ( ) + Amine correction	Mass transfer calculations.
Viscosity ( )	15 – 25 mPa·s	Homology with AMP (high H-bonding)	Pumping costs & heat transfer.
pKa (Amine)	9.5 – 9.8	Inductive effect of -OH group	Reaction kinetics with acid gases.
Vapor Pressure ( )	< 10 Pa (at 25°C)	Antoine Equation Extrapolation	Environmental emissions.

> *Note: These values serve as initial boundary conditions for experimental design. The steric bulk of the butyl chain at the C2 position likely suppresses the boiling point slightly relative to linear isomers due to reduced intermolecular packing efficiency.*

Part 2: Critical Thermodynamic Framework

Understanding the thermodynamic behavior of **2-(Aminomethyl)hexan-1-ol** requires analyzing three core pillars: Phase Equilibrium, Volumetric Properties, and Reaction Enthalpy.

Intramolecular Thermodynamics

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The proximity of the amine (-NH

) and hydroxyl (-OH) groups facilitates an intramolecular proton transfer or hydrogen bond.

- Mechanism: In non-polar solvents, the molecule likely adopts a gauche conformation to maximize internal H-bonding.
- Impact: This reduces the effective polarity, potentially increasing solubility in hydrocarbons compared to linear amino alcohols.

Phase Equilibrium (VLE)

For applications in separation processes, the Vapor-Liquid Equilibrium (VLE) is governed by the modified Raoult's Law:

Where

(activity coefficient) will deviate significantly from unity (>1) in aqueous solutions due to the hydrophobic alkyl tail (butyl chain), leading to potential liquid-liquid phase separation (LLE) at high temperatures.

Part 3: Experimental Characterization Protocols

To validate the theoretical values, the following standardized protocols must be executed. These workflows ensure data integrity and reproducibility.

Protocol A: Density & Viscosity Profiling

- Objective: Determine

  and

  from 293.15 K to 353.15 K.
- Instrument: Vibrating Tube Densimeter (e.g., Anton Paar DMA 5000) coupled with a Rolling-Ball Viscometer.
- Methodology:

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- Degassing: Sample must be degassed ultrasonically to remove dissolved air (critical for viscosity).
- Calibration: Double-reference calibration using degassed water and dry air.
- Measurement: Step-scan with

  K intervals.
- Data Fitting: Fit density to the polynomial equation:

  .

Protocol B: Vapor Pressure Determination

- Objective: Measure

  to determine Enthalpy of Vaporization (

).
- Instrument: Static Ebulliometer or Isoteniscope.
- Methodology:
  - System Evacuation: Reduce pressure to < 0.1 kPa.
  - Equilibrium: Allow system to stabilize at set

    until

    kPa/min.
  - Clausius-Clapeyron Analysis: Plot

    vs

    . The slope yields

    .

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Protocol C: Reaction Enthalpy (For CO Capture)

- Objective: Measure the heat of absorption (

) if used as a solvent.
- Instrument: Reaction Calorimeter (e.g., Mettler Toledo RC1 or DSC).
- Methodology:
  - Isothermal Mode: Maintain reactor at 40°C.
  - Dosing: Inject CO

    gas at a controlled mass flow rate.
  - Integration: Integrate the heat flow peak (

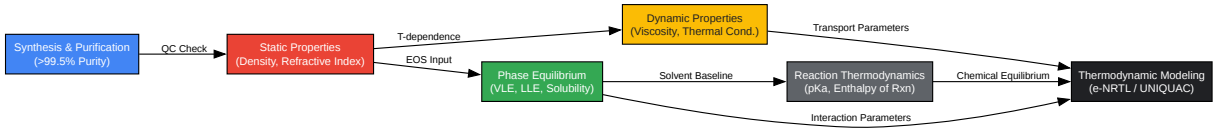
) over time.

    .

Part 4: Visualization of Workflows

Figure 1: Thermodynamic Characterization Workflow

This diagram outlines the sequential logic for fully characterizing a novel amino alcohol solvent.



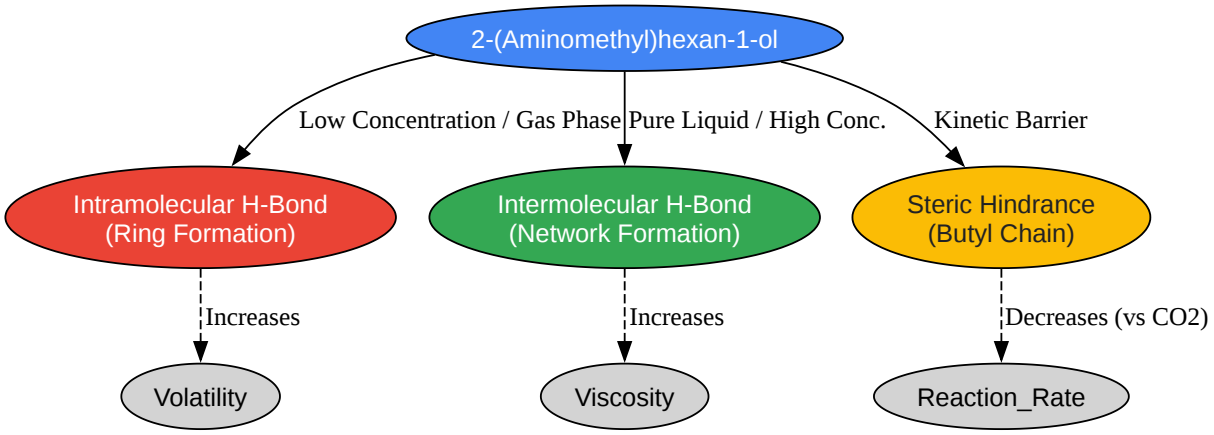
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Caption: Integrated workflow for the thermodynamic characterization of **2-(Aminomethyl)hexan-1-ol**, moving from physical constants to complex interaction modeling.

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Figure 2: Intramolecular Interactions

The following diagram illustrates the competitive interaction pathways that define the molecule's enthalpy.



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Caption: Competitive thermodynamic interactions. Intramolecular bonding dominates in the gas phase, while intermolecular networks drive liquid viscosity.

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